

Safe Disposal of Ingenol-5,20-acetonide: A Procedural Guide

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Compound of Interest

Compound Name: *Ingenol-5,20-acetonide*

Cat. No.: *B15595914*

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This guide provides essential safety and logistical information for the proper disposal of **Ingenol-5,20-acetonide**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe handling and compliance with standard laboratory waste management protocols.

Chemical and Physical Properties

A summary of key data for **Ingenol-5,20-acetonide** is presented below. This information is critical for its safe handling and storage.

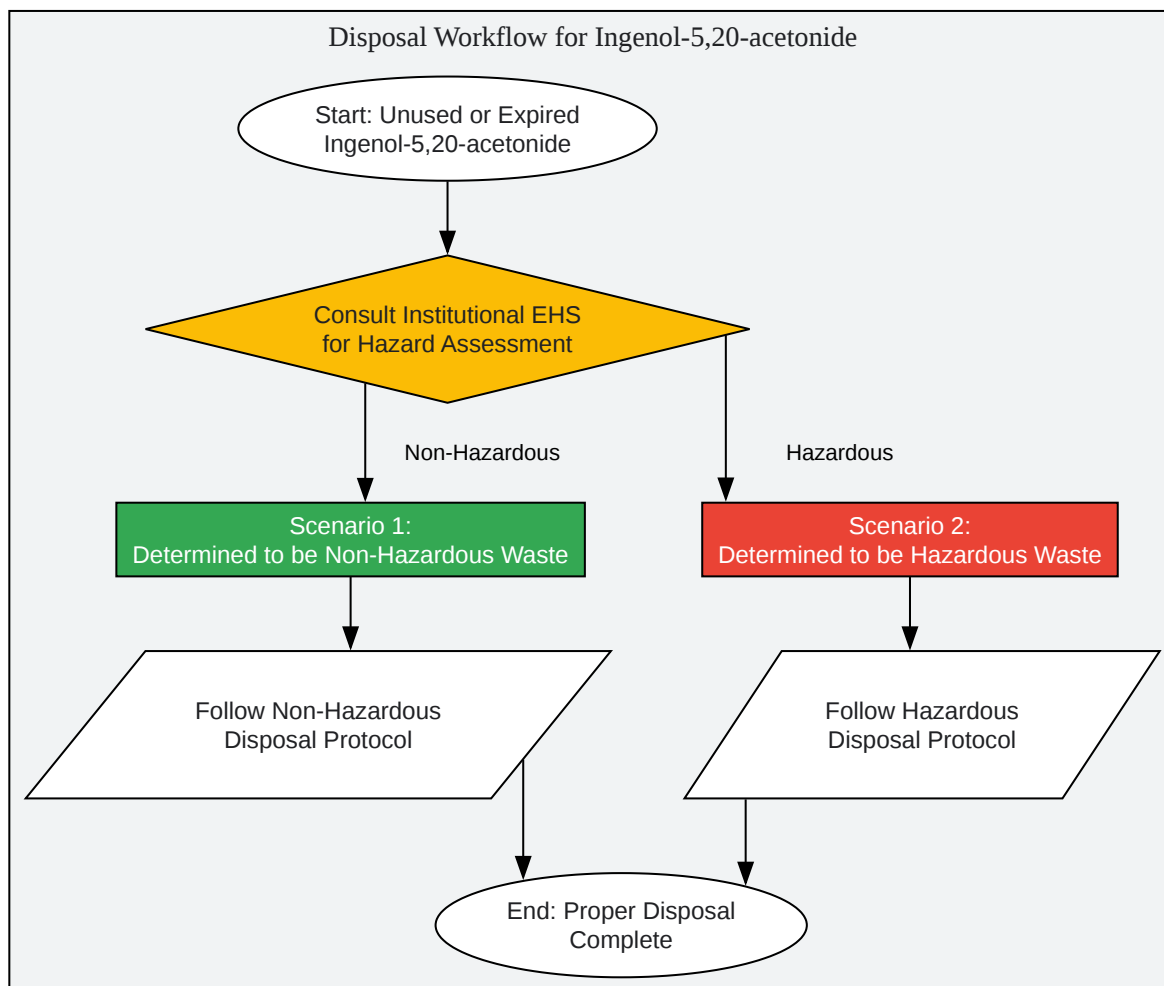
Property	Value	Citations
CAS Number	77573-43-4	[1]
Molecular Formula	C23H32O5	[1]
Molecular Weight	388.5 g/mol	[1]
Appearance	White solid	[1]
Solubility	Soluble in Methanol, DMSO, Dichloromethane, Chloroform, Ethyl Acetate, Acetone.	[1][2]
Long-Term Storage	-20°C	[1][3]
Short-Term Storage	+4°C	[1]
Stability	Stable for at least 1 year after receipt when stored at -20°C.	[1]

Disposal Protocol: A Step-by-Step Guide

The primary step in the disposal of any chemical is to determine whether it is classified as hazardous waste. While a Safety Data Sheet (SDS) for the related compound Ingenol-3,4,5,20-diacetonide classifies it as not a hazardous substance or mixture, it is imperative to consult with your institution's Environmental Health and Safety (EHS) office to determine the classification of **Ingenol-5,20-acetonide** based on local regulations and the specific waste matrix.[4]

Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **Ingenol-5,20-acetonide**.



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Decision workflow for **Ingenol-5,20-acetonide** disposal.

Scenario 1: Ingenol-5,20-acetonide is Determined to be Non-Hazardous Waste

If your institution's EHS office confirms that **Ingenol-5,20-acetonide** is not classified as hazardous waste, the following general disposal procedure, adapted from FDA guidelines for non-controlled substances, should be followed.[\[5\]](#)[\[6\]](#)

Experimental Protocol:

- Deactivation:
 - Remove the **Ingenol-5,20-acetonide** from its original container.
 - Mix the compound with an inert and unpalatable substance such as cat litter, used coffee grounds, or dirt. This step prevents accidental ingestion by wildlife or humans if the waste is exposed.[\[5\]](#)[\[6\]](#) Do not crush tablets or capsules if in that form.
- Containerization:
 - Place the mixture into a sealable container, such as a plastic bag or a screw-top jar, to prevent leakage.[\[5\]](#)
- Final Disposal:
 - Dispose of the sealed container in the regular laboratory or municipal trash.[\[7\]](#)
- Container Management:
 - For the empty original container, remove or fully obscure all personal and chemical identification information from the label.
 - The empty container can then be discarded in the trash or recycled, depending on institutional policies.[\[5\]](#)

Scenario 2: Ingenol-5,20-acetonide is Determined to be Hazardous Waste

If **Ingenol-5,20-acetonide** is identified as hazardous waste, strict adherence to hazardous waste disposal protocols is mandatory to ensure safety and regulatory compliance.[\[8\]](#)[\[9\]](#)

Experimental Protocol:

- Containerization:
 - Collect the **Ingenol-5,20-acetonide** waste in a designated and compatible hazardous waste container.^[9] The original container is often the best choice, provided it is in good condition.^{[8][10]}
 - The container must have a secure, leak-proof, screw-on cap.^[8] Do not overfill the container; leave at least one inch of headspace to allow for expansion.^[10]
 - Place the primary waste container in a secondary containment unit, such as a lab tray or bin, to contain any potential leaks.^[8]
- Labeling:
 - Affix a "Hazardous Waste" label to the container.^[9]
 - The label must include:
 - The full chemical name: "**Ingenol-5,20-acetonide**".
 - Any identified hazards (e.g., toxic).
 - The accumulation start date (the date the first drop of waste was added).
 - The name and contact information of the principal investigator or laboratory.
- Storage:
 - Store the container in a designated satellite accumulation area within the laboratory.
 - Segregate the waste from incompatible materials. For example, keep it separate from acids, bases, and oxidizers.^{[10][11]}
 - Keep the waste container closed except when adding waste.^{[8][9]}
- Disposal Request:

- When the container is nearly full (e.g., 3/4 full) or has reached the institutional time limit for storage (e.g., 90 or 150 days), submit a hazardous waste pickup request to your EHS office.[8][12]
- Empty Container Disposal:
 - If the original container held a toxic chemical, it must be triple-rinsed with a suitable solvent.[9][11]
 - The rinsate (the solvent used for rinsing) must be collected and treated as hazardous waste.[9][11]
 - After triple-rinsing, the container may be disposed of in the regular trash after defacing the label.[9]

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